

what is 5-Bromo-N,N-dimethyltryptamine

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Compound Focus: 5-Bromo-N,N-Dimethyltryptamine

CAS No.: 17274-65-6

Cat. No.: S583216

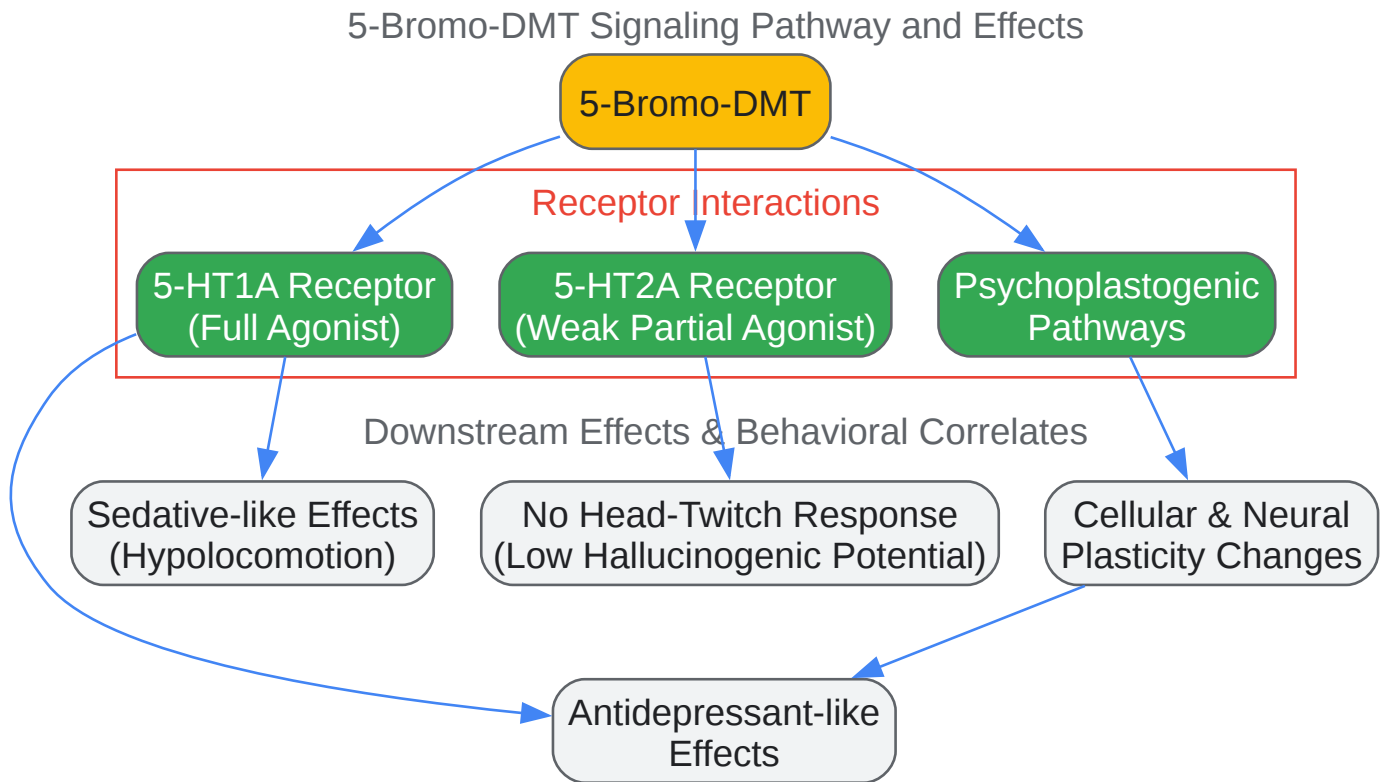
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Pharmacology and Mechanisms of Action

5-Bromo-DMT interacts with several serotonin receptors, but its effects are distinct from classical psychedelic tryptamines. The table below summarizes its key receptor interactions and observed effects:

Pharmacological Aspect	Key Findings
Primary Receptor Activity	Partial agonist of the serotonin 5-HT2A receptor ($K_i = 138$ nM) but with low efficacy ($E_{max} = 34-100\%$) [1].
Other Receptor Affinities	Binds to 5-HT1A, 5-HT2B, 5-HT2C, 5-HT6, and 5-HT7 receptors [1] [2]. Acts as a full agonist at 5-HT1A [1].
Behavioral Correlates (Animal Models)	Fails to induce the head-twitch response (a proxy for psychedelic effects) in rodents, suggesting low hallucinogenic potential [1].
Therapeutic Potential	Produces antidepressant-like effects and sedative-like effects (hypolocomotion) in animal studies [1] [2].
Other Mechanisms	Acts as a very weak serotonin reuptake inhibitor (SERT $IC_{50} = 8,055$ nM) [1]. Exhibits psychoplastogenic properties (promotes neural plasticity) [1].

This receptor profile suggests that 5-Bromo-DMT may produce therapeutic effects through a combination of 5-HT1A receptor activation and psychoplastogenic properties, rather than the strong 5-HT2A activation associated with hallucinogens [1].



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Experimental and Research Use

In a research context, you should be aware of the following protocols and legal status.

- **Dosage and Administration in Studies:** When smoked, the reported active dose in humans ranges from **20 to 50 mg**, with effects lasting between **15 minutes and 1.5 hours**. The compound is noted to be minimally active or inactive when taken orally unless combined with a monoamine oxidase inhibitor (MAOI) [1].
- **Legal and Regulatory Status:** 5-Bromo-DMT is explicitly listed as a controlled substance in Singapore and is a Class A drug in the UK. It is considered a controlled substance in territories covered by certain suppliers [1] [2]. Researchers in the United States must comply with DEA

regulations for Schedule I controlled substances, which typically requires a rigorous registration process [3].

Research Significance and Future Directions

5-Bromo-DMT represents an important research compound in the field of neuropharmacology and psychoplastogen development. Its key significance lies in its apparent ability to **decouple psychedelic-like cellular effects from intense hallucinogenic experiences**. This makes it a valuable tool for probing the mechanisms underlying both the therapeutic and consciousness-altering effects of serotonergic compounds [1]. Future research may focus on further elucidating its mechanism of action, particularly its psychoplastogenic properties, and exploring its potential as a template for new classes of rapid-acting antidepressants and anxiolytics [1].

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References

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